

Synthesis of 1-(2-Hydroxy-5-propylphenyl)ethanone: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Hydroxy-5-propylphenyl)ethanone

CAS No.: 1990-24-5

Cat. No.: B1283104

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This document provides a comprehensive technical overview of the synthesis of **1-(2-Hydroxy-5-propylphenyl)ethanone**, a valuable intermediate in various fields of chemical research and development. The primary synthetic route detailed herein is the Fries rearrangement, a robust and widely utilized method for the preparation of hydroxyaryl ketones.

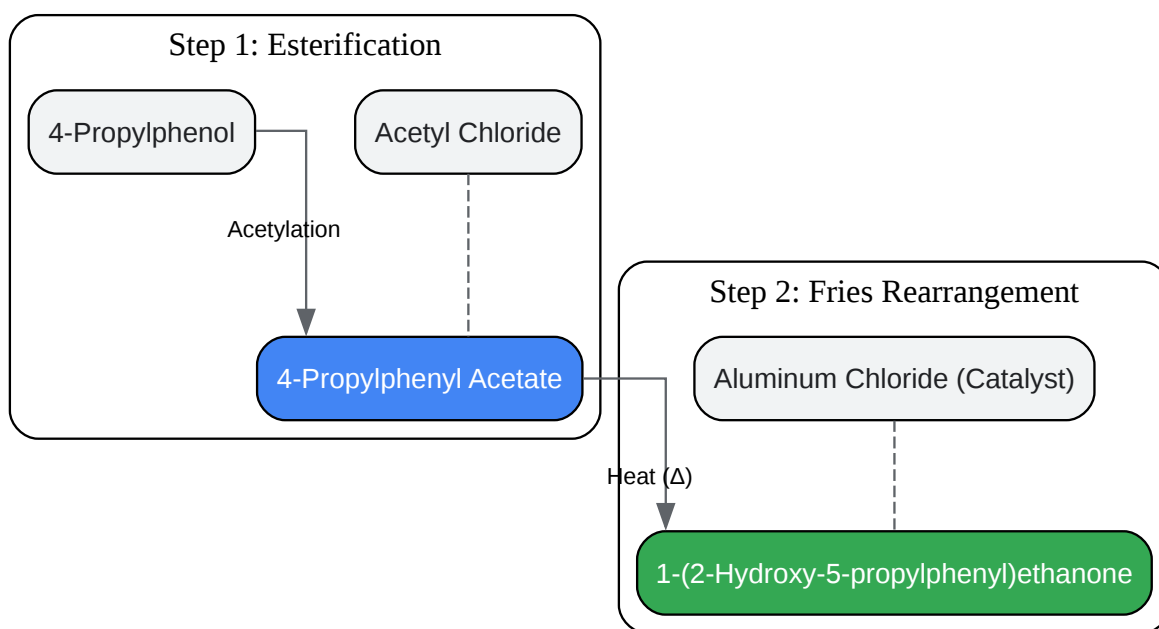
Synthetic Pathway Overview

The synthesis of **1-(2-Hydroxy-5-propylphenyl)ethanone** is typically achieved through a two-step process commencing with the readily available starting material, 4-propylphenol.

- **Esterification:** The first step involves the acetylation of 4-propylphenol to form the intermediate ester, 4-propylphenyl acetate. This reaction is commonly carried out using an acetylating agent such as acetyl chloride or acetic anhydride.
- **Fries Rearrangement:** The key transformation is the Fries rearrangement of 4-propylphenyl acetate.^[1] This reaction involves heating the phenolic ester in the presence of a Lewis acid catalyst, most commonly aluminum chloride (AlCl₃).^[2] The rearrangement selectively yields

the ortho-acyl phenol, **1-(2-Hydroxy-5-propylphenyl)ethanone**, as the major product, along with a smaller amount of the para-isomer.

The overall synthetic workflow is depicted below.



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Caption: Synthetic workflow for **1-(2-Hydroxy-5-propylphenyl)ethanone**.

Experimental Protocols

The following protocols are adapted from established procedures for analogous compounds, such as the synthesis of 1-(5-Fluoro-2-hydroxyphenyl)ethanone and 1-(2-Hydroxy-5-methylphenyl)ethanone.[3][4]

2.1. Synthesis of 4-Propylphenyl Acetate (Intermediate)

- **Reagent Preparation:** To a three-necked flask equipped with a stirrer and a dropping funnel, add 4-propylphenol.

- **Reaction Initiation:** Cool the flask in an ice bath (0 °C) and slowly add acetyl chloride dropwise with continuous stirring.
- **Reaction Progression:** After the addition is complete, allow the mixture to warm to room temperature (approx. 25 °C) and continue stirring for 2 hours.
- **Work-up and Isolation:** Pour the reaction mixture onto crushed ice. The resulting solid product is then extracted with a suitable organic solvent (e.g., ethyl acetate). The organic phase is washed sequentially with water, a 10% sodium hydroxide solution, and again with water. The organic layer is then dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed by distillation under reduced pressure to yield the crude 4-propylphenyl acetate, which can be used in the next step without further purification.

2.2. Synthesis of **1-(2-Hydroxy-5-propylphenyl)ethanone** (Final Product) via Fries Rearrangement

- **Reaction Setup:** In a 500 mL round-bottomed flask, place the 4-propylphenyl acetate synthesized in the previous step.
- **Catalyst Addition:** Slowly add anhydrous aluminum chloride to the flask. An exothermic reaction may be observed.
- **Heating:** Heat the reaction mixture in an oil bath to a temperature of 140-150 °C for 5-6 hours.^[3] The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Quenching:** After the reaction is complete, cool the flask and carefully quench the reaction mixture by pouring it onto crushed ice.
- **Extraction:** Extract the resulting solid product with ethyl acetate (2 x 50 mL).^[3]
- **Washing:** Wash the combined organic phases with a brine solution (2 x 15 mL) and dry over anhydrous sodium sulfate.^[3]
- **Purification:** Remove the solvent by distillation under reduced pressure to obtain the crude product. The crude product can be further purified by recrystallization from aqueous ethanol

to afford the target compound, **1-(2-Hydroxy-5-propylphenyl)ethanone**.^[3]

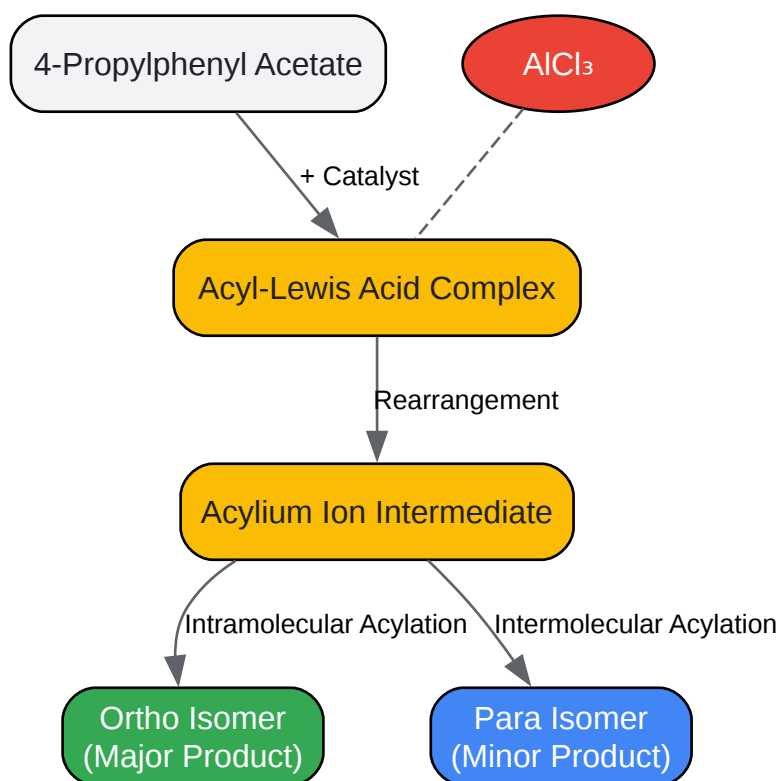
Data Presentation

The following table summarizes key quantitative data for the compounds involved in the synthesis. The yield is based on analogous, high-yielding Fries rearrangement reactions.^[3]

Compound	Molecular Formula	Molecular Weight (g/mol)	Physical State	Boiling Point (°C)	Expected Yield	CAS Number
4-Propylphenol	C ₉ H ₁₂ O	136.19	Solid/Liquid	232-234	-	644-35-9
4-Propylphenyl Acetate	C ₁₁ H ₁₄ O ₂	178.23	Liquid	~250	>95%	3555-96-2
1-(2-Hydroxy-5-propylphenyl)ethanone	C ₁₁ H ₁₄ O ₂	178.23	Solid/Oil	145-147 ^[5]	~90%	1990-24-5

Logical Relationships in Fries Rearrangement

The Fries rearrangement mechanism involves the formation of an acylium ion intermediate, which then acts as an electrophile in an electrophilic aromatic substitution reaction on the activated phenol ring. The selectivity for the ortho product is often favored at higher temperatures, while lower temperatures can favor the para product.



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Caption: Logical steps in the Fries rearrangement mechanism.

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